

Scale-up synthesis of 5-(2-Chloroethyl)-2,3-dihydrobenzofuran

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Compound of Interest

Compound Name: 5-(2-Chloroethyl)-2,3-dihydrobenzofuran

Cat. No.: B1593254

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An Application Note for the Scalable Synthesis of **5-(2-Chloroethyl)-2,3-dihydrobenzofuran**

Abstract

This comprehensive application note provides a detailed, three-step protocol for the scale-up synthesis of **5-(2-Chloroethyl)-2,3-dihydrobenzofuran**, a key intermediate in the manufacturing of various pharmaceutical compounds, most notably Darifenacin.^[1] The synthesis commences with the Friedel-Crafts acylation of 2,3-dihydrobenzofuran to yield 5-acetyl-2,3-dihydrobenzofuran. This intermediate is subsequently reduced to 5-(1-hydroxyethyl)-2,3-dihydrobenzofuran, which is then converted to the final product via chlorination with thionyl chloride. This guide is designed for researchers, chemists, and process development professionals, offering in-depth procedural details, mechanistic insights, process optimization strategies, and critical safety protocols to ensure a reproducible and scalable synthesis.

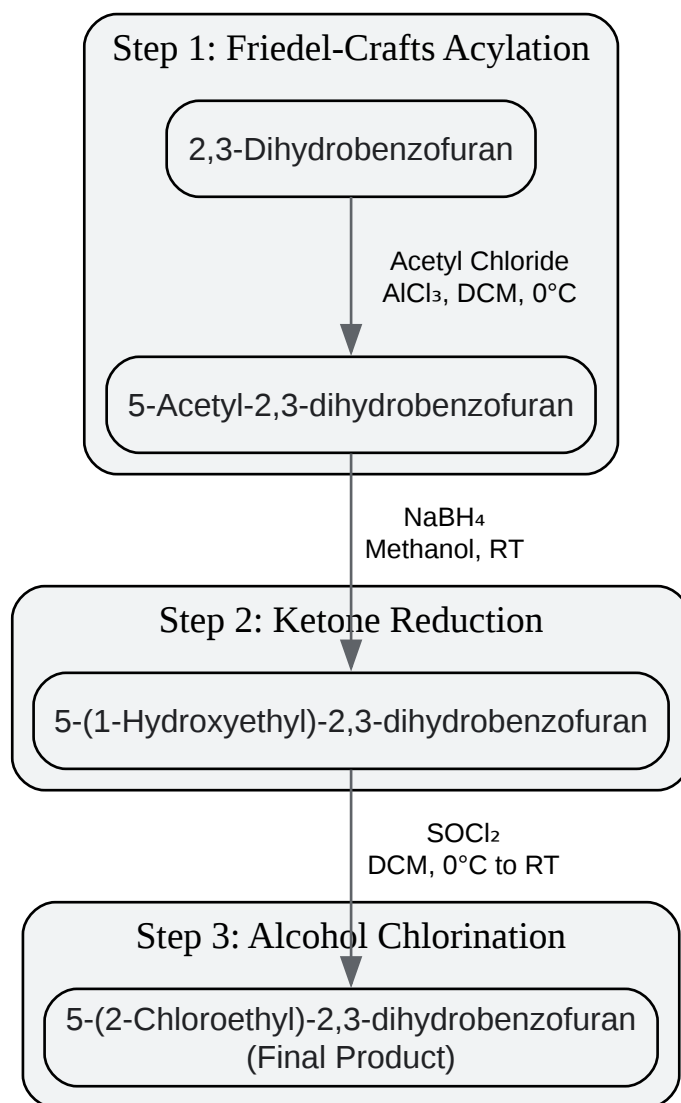
Introduction: Significance and Synthetic Strategy

5-(2-Chloroethyl)-2,3-dihydrobenzofuran (CAS No. 943034-50-2) is a crucial building block in medicinal chemistry.^[1] Its primary utility lies in its role as a precursor for the synthesis of Darifenacin, a muscarinic receptor antagonist used for the treatment of overactive bladder.^{[1][2]} The structural features of the molecule, including the dihydrobenzofuran core and the reactive chloroethyl side chain, make it an ideal starting point for constructing more complex molecular architectures.

The synthetic strategy detailed herein is a robust and well-established three-step sequence designed for efficiency and scalability. The chosen pathway ensures high yields and purity while utilizing readily available starting materials.

Overall Synthetic Workflow

The synthesis is logically divided into three primary stages, each producing a key intermediate leading to the final product.



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References

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